

An In-depth Technical Guide to 8-Ethylisoquinoline: Structure, Synthesis, and Potential Applications

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Compound of Interest

Compound Name: 8-Ethylisoquinoline

CAS No.: 102878-60-4

Cat. No.: B034790

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Isoquinoline Scaffold

The isoquinoline core, a bicyclic aromatic heterocycle, is a privileged scaffold in medicinal chemistry and natural product synthesis.^[1] Its derivatives exhibit a remarkable breadth of biological activities, including but not limited to anticancer, antimicrobial, anti-inflammatory, and neuroprotective properties. This guide focuses on a specific, less-explored derivative, **8-Ethylisoquinoline**, providing a comprehensive technical overview of its chemical structure, a plausible synthetic route, and its potential significance in the landscape of drug discovery.

PART 1: Chemical Structure and Molecular Properties of 8-Ethylisoquinoline

8-Ethylisoquinoline is a derivative of isoquinoline with an ethyl substituent at the 8-position of the bicyclic ring system. This substitution influences the molecule's steric and electronic properties, which in turn can modulate its biological activity and pharmacokinetic profile.

Chemical Structure

The chemical structure of **8-Ethylisoquinoline** is characterized by a benzene ring fused to a pyridine ring, with an ethyl group attached to the carbon atom at position 8.

Table 1: Key Physicochemical Properties of **8-Ethylisoquinoline**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₁ N	Calculated
Molecular Weight	157.21 g/mol	Calculated
Canonical SMILES	<chem>CCC1=CC=CC2=C1C=CN=C2</chem>	Predicted
InChI Key	Predicted to be unique	Predicted

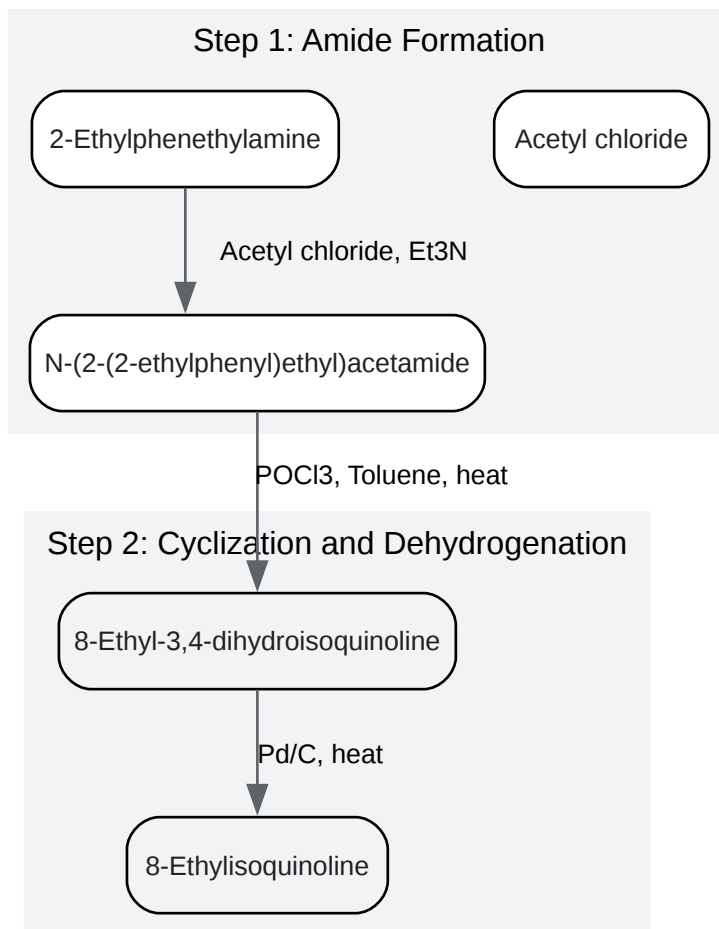
PART 2: Synthesis and Characterization

Due to the limited availability of direct experimental data for **8-Ethylisoquinoline**, a robust and well-established synthetic methodology for isoquinoline derivatives, the Bischler-Napieralski reaction, is proposed. This method involves the cyclization of a β -phenylethylamine precursor.

Proposed Synthetic Pathway: Bischler-Napieralski Reaction

The synthesis of **8-Ethylisoquinoline** can be envisioned to proceed through a two-step sequence starting from 2-ethylphenethylamine.

Figure 1: Proposed Synthesis of 8-Ethylisoquinoline



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Sources

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